

Protocol for the safe handling and storage of 2,3-Epoxybutane.

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Compound of Interest

Compound Name: 2,3-Epoxybutane

Cat. No.: B1201590

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Protocol for the Safe Handling and Storage of 2,3-Epoxybutane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **2,3-Epoxybutane** (also known as 2,3-Butylene oxide). Adherence to these guidelines is crucial to mitigate the risks associated with this highly flammable and reactive compound.

Chemical and Physical Properties

2,3-Epoxybutane is a colorless, clear liquid.^[1] It is a highly flammable and reactive epoxide.^[1] ^[2] The following table summarizes its key chemical and physical properties.

Property	Value	References
Molecular Formula	C4H8O	[3]
Molecular Weight	72.11 g/mol	[1]
Boiling Point	60 - 61 °C / 140 - 141.8 °F	[3]
Melting Point	-84 - -83 °C / -119.2 - -117.4 °F	[3]
Flash Point	-21.7 °C / -7.1 °F	[3]
Specific Gravity	0.793 at 75°F	[2]
Water Solubility	≥ 100 mg/mL at 68°F	[1][2]
Vapor Pressure	239.213 mmHg @ 25 °C (estimated)	[4]

Hazard Identification and GHS Classification

2,3-Epoxybutane is classified as a hazardous chemical.[5] The primary hazards include its high flammability and potential for causing skin, eye, and respiratory irritation.[3]

GHS Classification	Hazard Statement	Pictogram	Signal Word
Flammable liquids, Category 2	H225: Highly flammable liquid and vapor		Danger
Skin irritation, Category 2	H315: Causes skin irritation		Danger
Eye irritation, Category 2	H319: Causes serious eye irritation		Danger
Specific target organ toxicity – single exposure, Category 3	H335: May cause respiratory irritation		Danger

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,3-Epoxybutane** to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.	Protects against splashes that can cause serious eye irritation. [5]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber).	Prevents skin contact, which can cause irritation. [6]
Body Protection	Chemical-resistant lab coat or coveralls.	Protects skin from accidental contact. [6]
Respiratory Protection	NIOSH-approved respirator with organic vapor cartridges.	Required when working in poorly ventilated areas or when there is a risk of inhalation. [2][5]

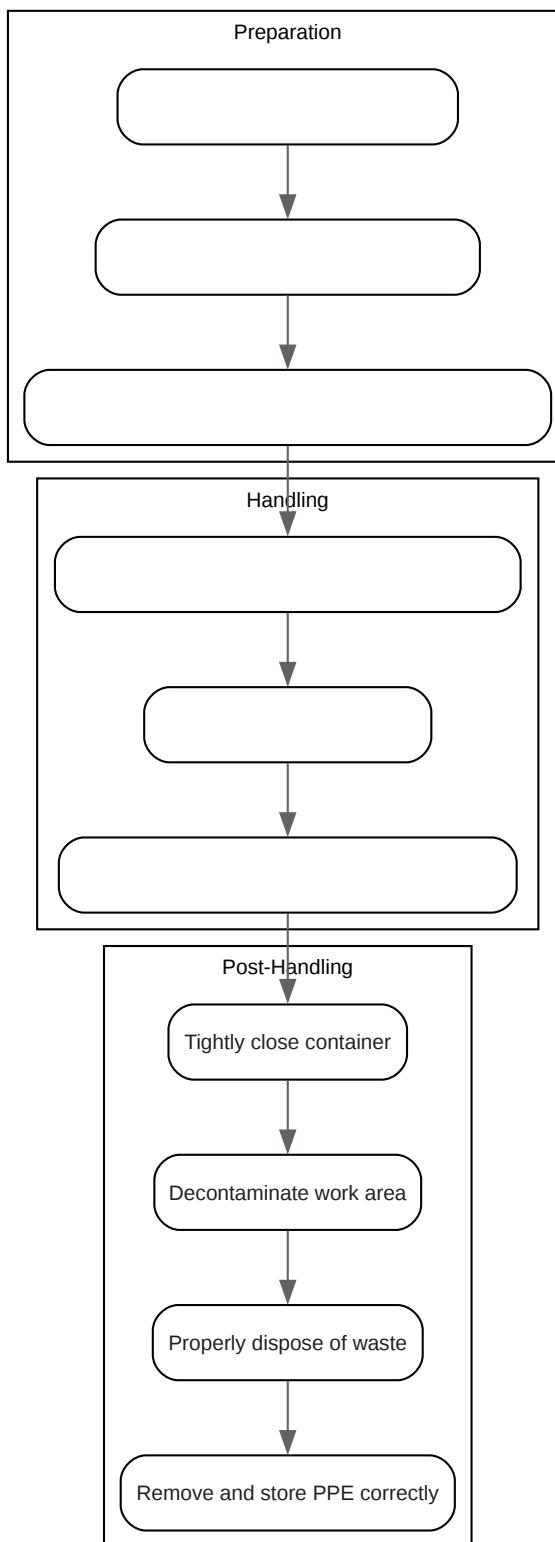
Experimental Protocols

Safe Handling Protocol

Adherence to this protocol is mandatory to ensure the safe handling of **2,3-Epoxybutane** in a laboratory setting.

Workflow for Safe Handling of **2,3-Epoxybutane**

Safe Handling Workflow for 2,3-Epoxybutane

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Caption: Workflow for the safe handling of **2,3-Epoxybutane**.

Methodology:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **2,3-Epoxybutane** before use.[5]
 - Ensure a calibrated and functioning chemical fume hood is used for all handling procedures.[5]
 - Put on all required Personal Protective Equipment (PPE) as detailed in Section 3.[3]
- Handling:
 - Ground and bond all containers and receiving equipment to prevent static discharge.[3][5]
 - Use only non-sparking tools when opening and handling the chemical.[3][5]
 - Keep the chemical away from heat, sparks, open flames, and other ignition sources.[3] No smoking is permitted in the handling area.[3]
 - Avoid breathing vapors and prevent contact with skin and eyes.[5]
- Post-Handling:
 - After use, ensure the container is tightly closed.[5]
 - Thoroughly decontaminate the work surface with soap and water.[1]
 - Dispose of any contaminated materials (e.g., absorbent paper, gloves) in a sealed, vapor-tight plastic bag for hazardous waste disposal.[1]
 - Wash hands and any exposed skin thoroughly after handling.[5]

Storage Protocol

Proper storage is critical to maintain the stability and safety of **2,3-Epoxybutane**.

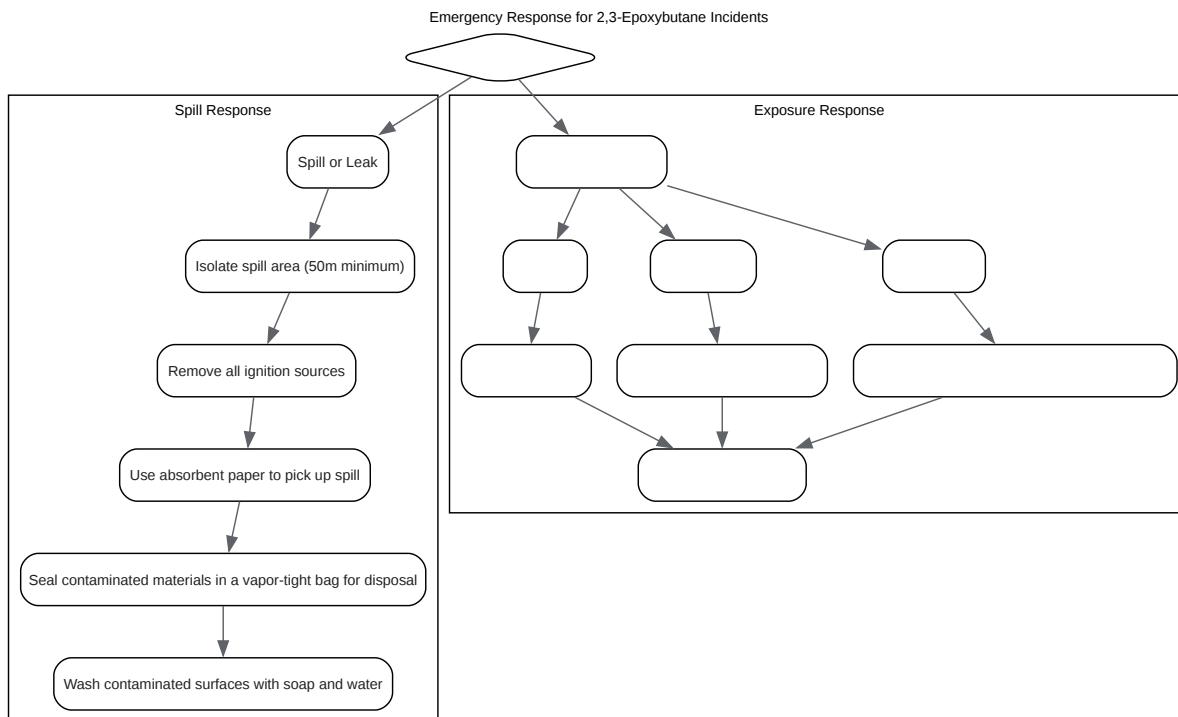
Storage Requirements:

- Store in an explosion-proof refrigerator.[1][2]
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][5]
- Store away from sources of ignition.[1][2]
- Protect from moisture.[1][2] Epoxides like **2,3-Epoxybutane** can react violently with water in the presence of acid and other catalysts.[2]
- Store under an inert atmosphere.[3]
- This compound may form explosive peroxides on prolonged storage.[3]

Emergency Procedures

Immediate and appropriate action is required in the event of an emergency involving **2,3-Epoxybutane**.

Logical Flow for Emergency Response



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Caption: Logical flow for responding to spills or personnel exposure.

Spill or Leak

- Immediate Action:

- Remove all sources of ignition from the area.[[1](#)]
- Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[[1](#)][[2](#)] For a large spill, consider an initial downwind evacuation of at least 300 meters (1000 feet).[[1](#)]
- Containment and Cleanup:
 - Use absorbent paper to pick up all liquid spill material.[[1](#)]
 - Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for eventual disposal.[[1](#)]
 - Wash any contaminated surfaces with a soap and water solution.[[1](#)]
- Re-entry:
 - Do not re-enter the contaminated area until a Safety Officer has verified that the area has been properly cleaned.[[1](#)][[2](#)]

Exposure

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[[5](#)] If the person feels unwell, call a poison center or doctor.[[3](#)]
- Skin Contact: If on skin or hair, take off immediately all contaminated clothing. Rinse the skin with water or shower.[[3](#)] If skin irritation occurs, get medical advice.[[5](#)]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[[5](#)] Remove contact lenses if present and easy to do. Continue rinsing.[[5](#)] If eye irritation persists, get medical advice.[[5](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[[7](#)]

Fire

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, or foam for extinction.[[5](#)] Water spray may be used to cool closed containers.[[3](#)]

- Hazards: This chemical is flammable.[1] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3] Containers may explode when heated.[3] Fire may produce irritating, corrosive, and/or toxic gases.[1]
- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[5]

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